

Comparison of different methods for Promethium-147 synthesis

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Compound of Interest

Compound Name: Promethium-147

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A Comparative Guide to the Synthesis of Promethium-147

Promethium-147 (Pm-147), a beta-emitting lanthanide with a half-life of 2.62 years, is a valuable isotope for various industrial and scientific applications, including nuclear batteries, luminous paints, and thickness gauges. Due to the absence of stable promethium isotopes, Pm-147 must be synthesized artificially. This guide provides a detailed comparison of the two primary methods for its production: neutron activation of Neodymium-146 and extraction from nuclear fission products. This document is intended for researchers, scientists, and professionals in drug development who require a comprehensive understanding of Pm-147 synthesis.

Data Presentation: A Comparative Overview

The two principal methods for producing **Promethium-147** are fundamentally different in their approach, leading to variations in yield, purity, and the scale of production. The following table summarizes the key quantitative parameters for each method.

Parameter	Neutron Activation of Neodymium-146	Extraction from Fission Products
Target/Source Material	Highly enriched Neodymium-146 oxide ($^{146}\text{Nd}_2\text{O}_3$)	Spent nuclear fuel (historically) or waste streams from Plutonium-238 production (currently at ORNL)
Production Reaction	$^{146}\text{Nd}(n,\gamma)^{147}\text{Nd} \rightarrow ^{147}\text{Pm} + \beta^-$	$^{1235}\text{U}(n,f) \rightarrow ^{147}\text{Pm} + \text{other fission products}$
Typical Yield	~2.75 mCi/mg of enriched ^{146}Nd (after a ~24-day irradiation cycle and 60-day decay period in a high-flux reactor like HFIR)[1][2]	Cumulative fission yield from ^{235}U is ~2.25%[3]. Modern extraction from Pu-238 waste streams at ORNL yields "hundreds of curies" per batch[4].
Product Purity	High, with primary radioisotopic impurities being other promethium isotopes (e.g., $^{148\text{m}}\text{Pm}$, $^{148\text{g}}\text{Pm}$) which can be managed by controlling irradiation and decay times.[1][5]	Purity is a significant challenge due to the complex mixture of fission products. Requires extensive and complex chemical separation processes to remove other lanthanides and actinides (e.g., curium).[4]
Specific Activity	Generally lower than that from fission products, as the product is diluted with any unreacted target material. However, high enrichment of the target material can lead to high specific activity.	Potentially very high, as the promethium is carrier-free (not isotopically diluted with a stable element).
Key Advantages	- Higher predictability and control over the production process.- Generates a cleaner product with fewer challenging-to-separate impurities.-	- Potential for large-scale production by processing existing nuclear waste.- Can be a more cost-effective source if the infrastructure for

	Suitable for smaller-scale, on-demand production.	reprocessing is already in place.
Key Disadvantages	- Requires a highly enriched and expensive target material (^{146}Nd).- Dependent on the availability of high-flux nuclear reactors.- Production capacity is limited by the amount of target material and irradiation time.	- Involves handling highly radioactive and complex mixtures of fission products.- The separation and purification processes are complex and costly.- Historically, processing of spent nuclear fuel for this purpose has been curtailed in some regions due to economic and waste-related concerns. [1]

Experimental Protocols

Neutron Activation of Neodymium-146

This method involves the irradiation of a stable isotope of neodymium, Neodymium-146, with neutrons in a nuclear reactor. The resulting Neodymium-147 is radioactive and decays via beta emission to **Promethium-147**.

a. Target Preparation:

- **Material:** Highly enriched Neodymium-146 oxide (Nd_2O_3) is the preferred target material. Enrichments of over 95% are typically used to maximize the production of ^{147}Nd and minimize the formation of undesirable side products.[\[6\]](#)
- **Encapsulation:** The Nd_2O_3 powder is encapsulated in a high-purity quartz ampoule. This ampoule is then placed within an aluminum capsule, which is welded shut in an inert atmosphere (e.g., helium) and leak-tested.[\[6\]](#)

b. Irradiation:

- **Facility:** A high-flux nuclear reactor, such as the High Flux Isotope Reactor (HFIR) at Oak Ridge National Laboratory (ORNL), is required to achieve a sufficient neutron flux for efficient production.[\[1\]](#)[\[2\]](#)

- Conditions: The encapsulated target is placed in a high thermal neutron flux region of the reactor. A typical irradiation cycle can last for approximately 24 days.[1][2]

- Nuclear Reaction: $^{146}\text{Nd} + n \rightarrow ^{147}\text{Nd}$

c. Post-Irradiation Processing and Decay:

- Cooling: After irradiation, the target is removed from the reactor and allowed to "cool" for a period. This allows for the decay of short-lived radioisotopes.
- Decay of ^{147}Nd : The irradiated target is stored for a specific duration (e.g., 60 days) to allow the ^{147}Nd (half-life of ~11 days) to decay into ^{147}Pm . [1][2]
- Reaction: $^{147}\text{Nd} \rightarrow ^{147}\text{Pm} + \beta^-$

d. Chemical Separation and Purification:

- Dissolution: The irradiated target is dissolved in a suitable acid, typically hydrochloric acid (HCl), to bring the neodymium and promethium into solution.[1]
- Extraction and Ion-Exchange Chromatography: A multi-step chromatographic process is employed to separate the microscopic quantities of promethium from the macroscopic amounts of unreacted neodymium and other trace impurities.
 - Extraction Chromatography: An extraction resin is used to achieve the initial separation of promethium from neodymium.[1][2]
 - Ion-Exchange Chromatography: Cation exchange resins are then used for further purification. The separation is achieved by eluting the column with specific concentrations of an eluent, such as HCl. The different affinities of the lanthanides for the resin allow for their separation.[1][2]

Extraction from Fission Products

This method involves the chemical separation of **Promethium-147** from the complex mixture of isotopes present in spent nuclear fuel or other high-level liquid waste. The modern approach at ORNL focuses on extracting Pm-147 from the waste stream generated during the production of Plutonium-238.[4][7]

a. Source Material:

- The source material is the liquid waste remaining after the separation of Pu-238 from irradiated Neptunium-237 targets. This waste contains a variety of fission products, including a significant amount of Pm-147, as well as other lanthanides and actinides.[\[4\]](#)[\[7\]](#)

b. Initial Separation:

- Due to the high radioactivity of the waste, initial processing is conducted in heavily shielded "hot cells".[\[4\]](#)[\[7\]](#)
- The primary goal of the initial separation is to isolate a fraction containing the trivalent lanthanides and actinides from the bulk of the other fission products.[\[4\]](#)

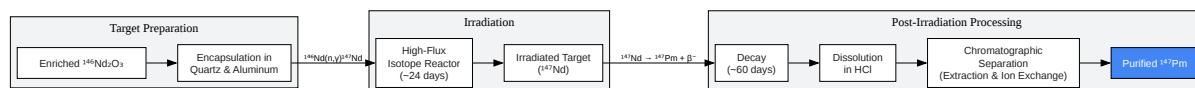
c. Separation of Promethium from Other Lanthanides and Actinides:

- This is the most challenging step of the process, as promethium shares very similar chemical properties with other trivalent lanthanides and the minor actinides, particularly americium (Am) and curium (Cm).
- TALSPEAK Process (Trivalent Actinide Lanthanide Separation by Phosphorus-reagent Extraction from Aqueous Komplexes): This is a solvent extraction process historically used at ORNL. It utilizes an aqueous phase containing a complexing agent that preferentially binds to actinides, keeping them in the aqueous phase, while the lanthanides are extracted into an organic phase.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Camphor-BTP Method: A more recent and efficient method involves the use of a ligand called camphor-BTP (bis-triazinyl pyridine). This method reverses the separation, removing the curium from the mixture and allowing for a more efficient subsequent purification of the promethium.[\[7\]](#)[\[10\]](#)[\[11\]](#)

d. Final Purification:

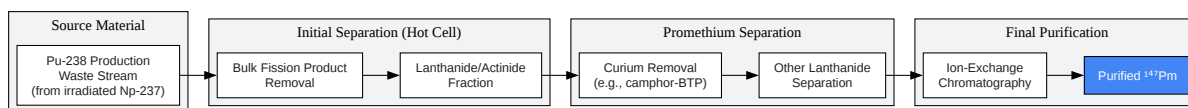
- Following the separation from other lanthanides and actinides, the promethium fraction undergoes further purification steps, likely involving ion-exchange chromatography similar to the method described for the neutron activation route, to achieve the desired level of purity.[\[4\]](#)[\[7\]](#)

Mandatory Visualization



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Caption: Workflow for the synthesis of **Promethium-147** via neutron activation of Neodymium-146.



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Caption: Workflow for the extraction of **Promethium-147** from nuclear fission products.

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References

- 1. impact.ornl.gov [impact.ornl.gov]
- 2. Reactor production of promethium-147 - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]
- 4. Pure promethium: ORNL extracts in-demand isotope from plutonium leftovers [ornl.gov]
- 5. files01.core.ac.uk [files01.core.ac.uk]
- 6. The Chemistry of TALSPEAK: A Review of the Science... | ORNL [ornl.gov]
- 7. Changing process leads to purer Pm-147 — and more of it [ornl.gov]
- 8. impact.ornl.gov [impact.ornl.gov]
- 9. researchgate.net [researchgate.net]
- 10. centaur.reading.ac.uk [centaur.reading.ac.uk]
- 11. Synthesis and evaluation of a camphorquinone-derived BTP for minor actinide separation from acidic high-level radioactive liquid waste - RSC Advances (RSC Publishing) [pubs.rsc.org]
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